

The Discovery and Synthesis of Florpyrauxifen-benzyl: A Technical Guide

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Compound of Interest

Compound Name: Florpyrauxifen

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Introduction

Florpyrauxifen-benzyl, marketed under the trade name Rinskor™, is a novel synthetic auxin herbicide developed by Corteva Agriscience (formerly Dow AgroSciences).[1] It belongs to the arylpicolinate class of herbicides and is distinguished by its unique mode of action and high efficacy at low application rates.[2][3] This technical guide provides an in-depth overview of the discovery, synthesis, mode of action, and biological evaluation of **florpyrauxifen**-benzyl, tailored for professionals in the fields of agrochemical research and development.

Florpyrauxifen-benzyl offers a valuable tool for weed management, particularly in rice cultivation and aquatic environments.[4] Its distinct molecular interactions with the auxin signaling pathway provide an alternative mechanism of action to combat herbicide-resistant weeds.

Physicochemical and Toxicological Properties

A summary of the key physicochemical and toxicological properties of **florpyrauxifen**-benzyl is presented in Table 1. The data has been compiled from various regulatory and scientific sources.

Property	Value	Reference(s)
IUPAC Name	benzyl 4-amino-3-chloro-6-(4-chloro-2-fluoro-3-methoxyphenyl)-5-fluoropyridine-2-carboxylate	[5]
CAS Registry Number	1390661-72-9	[5]
Molecular Formula	C20H14Cl2F2N2O3	[5]
Molecular Weight	439.2 g/mol	[5]
Physical Form	Off-white to tan powder	
Melting Point	137 °C	
Decomposition Temperature	287 °C	
Vapor Pressure	3.2 x 10 ⁻⁵ Pa at 20 °C	
Water Solubility	< 0.015 mg/L at 20 °C	
Octanol-Water Partition Coefficient (log Kow)	>5	
Acute Oral Toxicity (LD50, rat)	>5000 mg/kg	
Acute Dermal Toxicity (LD50, rat)	>5000 mg/kg	
Acute Inhalation Toxicity (LC50, rat)	>5.23 mg/L	

Synthesis of Florpyrauxifen-benzyl

The synthesis of **florpyrauxifen-benzyl** involves a multi-step process, with key steps being the amination and chlorination of a substituted picolinate precursor. The following is a generalized protocol based on patented synthetic routes.

Experimental Protocol: Synthesis of Florpyrauxifen-benzyl

Materials:

- Benzyl 4,5-difluoro-6-(4-chloro-2-fluoro-3-methoxyphenyl)picolinate
- Anhydrous ammonia
- Anhydrous HCl
- Triethylamine (TEA)
- 1,3-dichloro-5,5-dimethylhydantoin (DCDMH)
- Toluene
- 2-Ethyl-1-hexanol
- Hexanes
- Water

Procedure:

- Amination:
 - A solution of benzyl 4,5-difluoro-6-(4-chloro-2-fluoro-3-methoxyphenyl)picolinate in a suitable solvent (e.g., 2-ethyl-1-hexanol) is charged into a pressure reactor.
 - The reactor is pressurized with anhydrous ammonia and heated. The reaction is monitored by HPLC until completion.
 - Upon completion, the excess ammonia is vented, and the crude solution is filtered to remove ammonium fluoride byproduct. The resulting intermediate is benzyl 4-amino-5-fluoro-6-(4-chloro-2-fluoro-3-methoxyphenyl)picolinate. An in-pot yield of approximately 85% has been reported for this step.^[6]
- Chlorination:
 - The intermediate from the amination step is dissolved in a solvent such as toluene.

- Triethylamine is added to the solution, which is then heated.
- A chlorinating agent, such as 1,3-dichloro-5,5-dimethylhydantoin (DCDMH), is added to the reaction mixture.
- The reaction is stirred at an elevated temperature and monitored by HPLC.
- Work-up and Isolation:
 - After the chlorination is complete, the reaction mixture is washed with water.
 - The organic layer is separated and the solvent is partially removed under vacuum.
 - An anti-solvent, such as 2-ethyl-1-hexanol, is added to precipitate the product.
 - The resulting slurry is cooled and filtered. The collected solid is washed with 2-ethyl-1-hexanol and then with hexanes.
 - The product, benzyl 4-amino-3-chloro-6-(4-chloro-2-fluoro-3-methoxyphenyl)-5-fluoropicolinate (**florpyrauxifen**-benzyl), is dried under vacuum. An isolated yield of 84% with 95.2% purity has been reported.[6]

Mode of Action and Signaling Pathway

Florpyrauxifen-benzyl is a synthetic auxin that mimics the natural plant hormone indole-3-acetic acid (IAA).[2] It disrupts plant growth by causing an overload of auxin signaling. The active form of the herbicide, **florpyrauxifen** acid (formed by de-esterification in the plant), acts as a "molecular glue" between the TIR1/AFB family of auxin co-receptors and the Aux/IAA transcriptional repressor proteins.[2] This interaction leads to the ubiquitination and subsequent degradation of the Aux/IAA repressors by the 26S proteasome.[2] The degradation of these repressors allows for the de-repression of Auxin Response Factors (ARFs), which are transcription factors that regulate the expression of auxin-responsive genes.[7]

A key feature of **florpyrauxifen**-benzyl is its preferential binding to the AFB5 co-receptor over the TIR1 co-receptor, which is the primary target for many other auxin herbicides like 2,4-D.[8] This differential binding affinity may contribute to its unique herbicidal activity and its effectiveness against weeds that have developed resistance to other auxin herbicides.

The downstream effects of ARF activation include the overproduction of ethylene and abscisic acid (ABA), leading to epinastic growth, senescence, and ultimately, plant death.^[7]

Caption: **Florpyrauxifen**-benzyl signaling pathway.

Herbicidal Efficacy

Florpyrauxifen-benzyl demonstrates broad-spectrum control of various problematic weeds in rice and aquatic systems. Its efficacy is often quantified by the GR50 value, which is the dose of herbicide required to cause a 50% reduction in plant growth (fresh weight).

Weed Species	Common Name	GR50 (g ai/ha)	Reference(s)
Echinochloa crus-galli	Barnyardgrass	1.0 - 36.9	^[9]
Echinochloa oryzicola	Early watergrass	4.54 - 29.66	^[10]
Aeschynomene indica	Indian jointvetch	0.20	^[11]
Rice (Oryza sativa) cv. BRS Pampeira	Rice	40.2	^[12]
Rice (Oryza sativa) cv. IRGA 424 RI	Rice	120.7	^[12]

Experimental Protocols for Biological Evaluation Receptor Binding Assay (Surface Plasmon Resonance)

Surface Plasmon Resonance (SPR) is a technique used to measure the binding affinity between molecules in real-time. This generalized protocol describes how the binding of **florpyrauxifen** (the active acid form) to the AFB5 receptor can be assessed.

Materials:

- Purified recombinant TIR1/AFB-ASK1 protein complexes (e.g., AtTIR1, AtAFB5)
- Biotinylated peptides corresponding to the degron domain of an Aux/IAA protein (e.g., IAA7)
- SPR instrument and sensor chips (e.g., streptavidin-coated)

- **Florpyrauxifen** solutions at various concentrations
- Running buffer

Procedure:

- Chip Preparation: Immobilize the biotinylated Aux/IAA degron peptide onto the streptavidin-coated sensor chip surface.
- Binding Analysis:
 - Inject a solution containing the purified TIR1/AFB-ASK1 complex and a specific concentration of **florpyrauxifen** over the sensor chip surface.
 - Monitor the change in the SPR signal, which corresponds to the binding of the receptor complex to the immobilized peptide in the presence of the herbicide.
 - Regenerate the sensor chip surface between injections.
- Data Analysis:
 - Fit the binding data to a suitable model to determine the association (k_a) and dissociation (k_d) rate constants.
 - Calculate the equilibrium dissociation constant ($K_d = k_d/k_a$), which is a measure of binding affinity (a lower K_d indicates higher affinity).

Gene Expression Analysis (RT-qPCR)

Reverse transcription-quantitative polymerase chain reaction (RT-qPCR) is used to measure the changes in the expression of specific genes in response to herbicide treatment.

Materials:

- Plant tissue (e.g., from a susceptible weed species) treated with **florpyrauxifen**-benzyl and a control group.
- RNA extraction kit

- DNase I
- cDNA synthesis kit
- qPCR instrument and reagents (e.g., SYBR Green master mix)
- Primers for target genes (e.g., genes involved in the auxin response, such as specific ARFs or GH3s) and reference genes (for normalization).

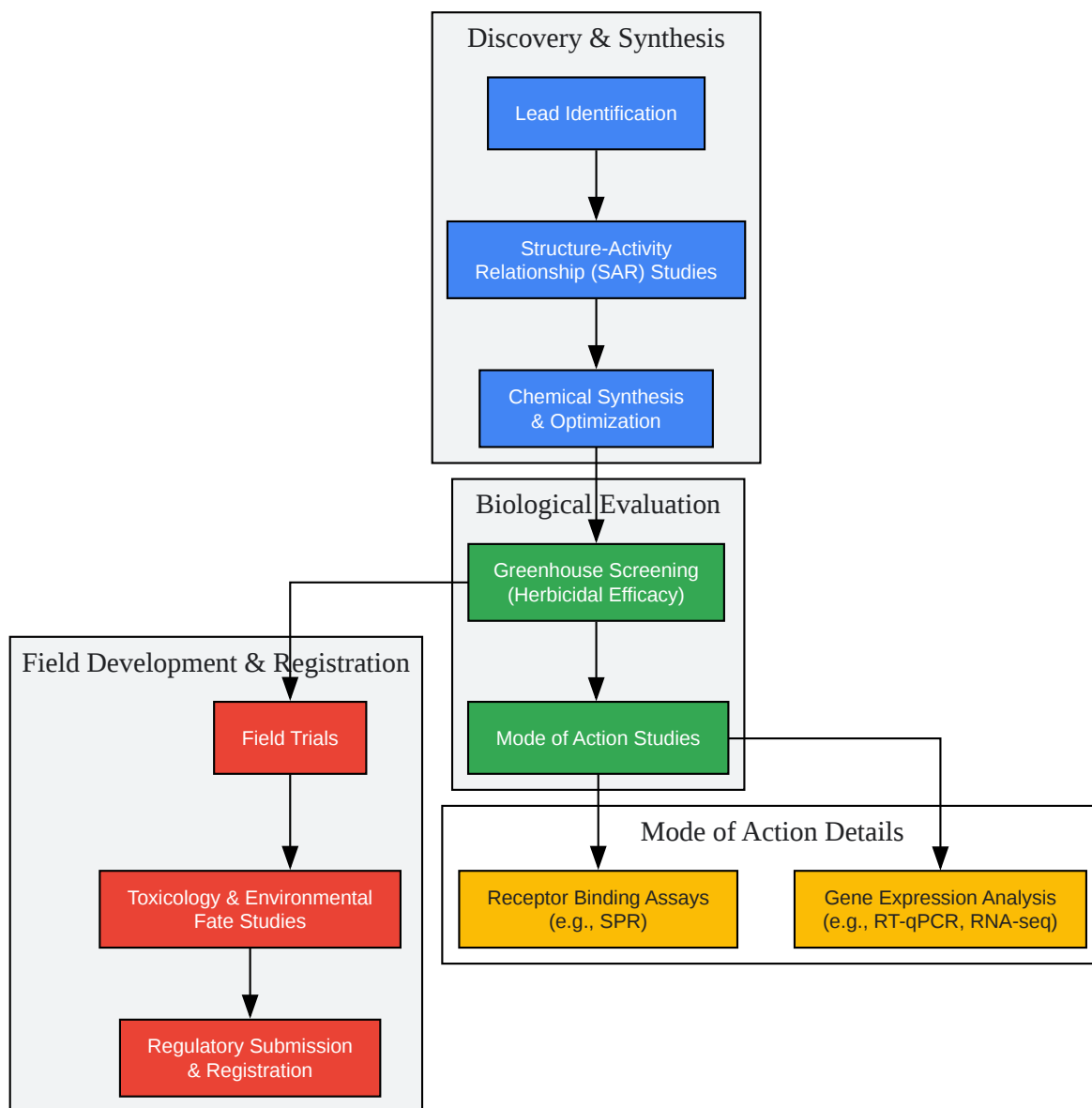
Procedure:

- **Plant Treatment and Sample Collection:** Treat plants with a defined concentration of **florpyrauxifen**-benzyl. Collect tissue samples at various time points after treatment and immediately freeze in liquid nitrogen.
- **RNA Extraction and cDNA Synthesis:**
 - Extract total RNA from the plant tissue using a suitable kit.
 - Treat the RNA with DNase I to remove any contaminating genomic DNA.
 - Synthesize first-strand cDNA from the purified RNA.
- **qPCR:**
 - Perform qPCR using the synthesized cDNA, gene-specific primers, and a qPCR master mix.
 - Include no-template controls and no-reverse-transcriptase controls to check for contamination.
- **Data Analysis:**
 - Determine the cycle threshold (Ct) values for each gene.
 - Normalize the Ct values of the target genes to the Ct values of the reference genes.

- Calculate the relative fold change in gene expression in the herbicide-treated samples compared to the control samples using a method such as the $2^{-\Delta\Delta C_t}$ method.

Experimental Workflow

The following diagram illustrates a typical workflow for the discovery and characterization of a novel herbicide like **florpyrauxifen-benzyl**.



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Caption: General experimental workflow for herbicide discovery and development.

Conclusion

Florpyrauxifen-benzyl represents a significant advancement in synthetic auxin herbicide technology. Its novel structure and preferential binding to the AFB5 co-receptor provide a distinct mode of action that is effective against a broad spectrum of weeds, including those resistant to other herbicides. The information presented in this technical guide, including the synthesis outline, mode of action, efficacy data, and experimental protocols, serves as a valuable resource for researchers and professionals in the agrochemical industry. Further research into the structure-activity relationships of the arylpicolinate class and the molecular details of its interaction with the auxin signaling pathway will continue to drive the development of next-generation weed management solutions.

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